

Technical Support Center: Handling Molecular Bromine in Industrial Synthesis

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Compound of Interest

Compound Name: 2,4-Bis(bromomethyl)-1,3,5-triethylbenzene

Cat. No.: B068364

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This guide provides essential information, troubleshooting advice, and safety protocols for researchers, scientists, and drug development professionals working with molecular bromine.

Frequently Asked Questions (FAQs)

Health and Safety

Q1: What are the primary health hazards associated with molecular bromine?

Molecular bromine is a highly toxic, corrosive, and volatile substance that poses significant health risks upon exposure.^{[1][2]} The main hazards include:

- **Respiratory System:** Inhalation of bromine vapor can cause severe irritation to the respiratory tract, leading to coughing, shortness of breath, chest pain, and potentially life-threatening conditions like pulmonary edema (fluid in the lungs).^{[1][3][4]} Chronic exposure may lead to bronchitis and asthma-like symptoms.^[1]
- **Skin and Eyes:** Direct contact with liquid bromine or its vapors can cause severe chemical burns, redness, and blistering.^{[1][5]} Eye exposure can result in intense pain, and in severe cases, permanent corneal damage.^[1]
- **Ingestion:** Swallowing bromine can cause immediate pain and burning in the mouth, throat, and stomach, followed by nausea, vomiting, and damage to the gastrointestinal tract.^{[1][5]}

- Nervous System: Chronic exposure can affect the central nervous system, with symptoms like headaches, dizziness, and in severe cases, neurological impairments.[1][4]

Q2: What are the immediate first aid procedures for bromine exposure?

Immediate action is critical. Follow these first aid measures:

- Inhalation: Move the affected person to fresh air immediately.[6][7] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (do NOT use mouth-to-mouth resuscitation).[8] Seek immediate medical attention.[8]
- Skin Contact: Immediately flush the affected skin with large amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.[7] Get medical attention immediately.[8]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[7][9] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.[7][9]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give large quantities of water to drink.[7] Never give anything by mouth to an unconscious person.[7] Get immediate medical attention.[8]

Q3: What Personal Protective Equipment (PPE) is required when handling molecular bromine?

A comprehensive set of PPE is mandatory to prevent exposure.[8]

- Respiratory Protection: A full-facepiece respirator with an appropriate acid gas/organic vapor cartridge is required, especially when there is a risk of exceeding exposure limits.[3] For emergencies or high concentrations, a self-contained breathing apparatus (SCBA) is necessary.[9]
- Eye and Face Protection: Tight-fitting chemical splash goggles and a face shield are essential to protect against vapors and splashes.[8][9][10]
- Hand Protection: Use heavy-duty, chemically resistant gloves. Fluorinated rubber, neoprene, or nitrile gloves are often recommended, but always check the manufacturer's compatibility

chart for breakthrough times.[8][9][10][11] Do not use disposable plastic gloves.[11]

- Body Protection: Wear a chemical-resistant lab coat (fully buttoned), long pants, and closed-toe shoes.[9][10] For large-scale operations or spill response, a gas-tight chemical protection suit may be required.[9]

Storage and Handling

Q4: What are the best practices for storing molecular bromine?

Proper storage is crucial to prevent accidents and degradation.

- Store in a cool, dry, well-ventilated area designated as a corrosive materials storage area.[9][10][12]
- Keep containers tightly closed and sealed.[12][13] If a container has been opened, it must be carefully resealed and kept upright to prevent leakage.[8][10][13]
- Store away from direct sunlight and heat sources.[8][10]
- Ensure containers are stored on lower shelves to minimize the risk of falling.[12]
- Do not store in polyethylene containers.[6][8][10] Use original containers or those made of compatible materials like glass or lead-lined steel.[8][14]

Q5: Which materials are incompatible with molecular bromine?

Bromine is a strong oxidizer and reacts violently or explosively with many substances.[9] Avoid contact with:

- Metals: Aluminum, titanium, potassium, sodium, and powdered metals.[3][8][9] It is also corrosive to stainless steel and iron.[8][9]
- Reducing Agents and Combustibles: Sawdust, paper, wood, grease, oil, and other organic materials.[9][15]
- Organic Compounds: Alcohols, aldehydes, ketones, amines, and phenols.[8][9]

- Other Chemicals: Aqueous ammonia (violent reaction), metal azides, and ozone.[3][8][9]

Q6: I need to use an organic solvent for my reaction. Which ones are stable with bromine?

Many common organic solvents can react with bromine.[16] For applications like qualitative tests for alkenes, where a stable solution is needed, consider the following:

- Acetic Acid: A simple and stable solvent for bromine.[16]
- Nitrobenzene: A suitable neutral solvent that yields a stable solution.[16]
- Halogenated Solvents: Solvents like tetrachloromethane or dichloromethane are often used, but care must be taken as reactions can still occur under certain conditions.[17]
- Specialty Solvents: For a slightly polar, neutral option, a 1M solution in trimethyl phosphate is commercially available. For a non-polar and highly unreactive option, hexamethyldisiloxane can be considered.[16]

Troubleshooting Guide

Problem: My bromination reaction is not proceeding as expected (low yield, side products).

Possible Causes & Solutions:

- Reagent Purity: Ensure the bromine and starting materials are of the required purity. Water contamination can interfere with many reactions.
- Solvent Reactivity: The solvent may be reacting with the bromine.[16] Consider switching to a more inert solvent like acetic acid or a halogenated hydrocarbon.[16]
- Temperature Control: Bromination reactions can be exothermic. Lack of proper temperature control can lead to side reactions or runaway conditions.[18] Ensure your cooling system is adequate for the scale of the reaction.
- Light Exposure: Some bromination reactions, particularly radical brominations, are initiated by light.[19][20] If this is not the desired pathway, protect your reaction from light sources.

- **Incorrect Stoichiometry:** Carefully check the molar ratios of your reactants. An excess of bromine can lead to polybrominated byproducts.

Problem: I observe a pressure buildup in my bromine storage container.

Possible Causes & Solutions:

- **Temperature Increase:** Bromine is volatile, and its vapor pressure increases significantly with temperature.^[7] Store containers in a cool environment and away from heat sources.^[8]^[10]
- **Contamination:** Contamination with incompatible materials could initiate a reaction, generating gas.^[3]^[9] Ensure storage containers are clean and dedicated to bromine only.
- **Handling:** Heat from hands during prolonged handling can increase the pressure inside ampoules or small bottles.^[11] Handle containers for the minimum time necessary.
- **Action:** If you notice pressure buildup, handle the container with extreme care in a fume hood. Loosen the closure cautiously to vent the pressure slowly.^[8]

Quantitative Data Summary

Table 1: Physical and Chemical Properties of Molecular Bromine

Property	Value
Chemical Formula	Br ₂
Molecular Weight	159.8 g/mol [14]
Appearance	Dark reddish-brown, fuming liquid[1][21]
Odor	Sharp, suffocating, irritating[4][14]
Boiling Point	58.8 °C (137.8 °F)[14]
Freezing Point	-7.3 °C (18.9 °F)[14]
Liquid Specific Gravity	3.12 g/mL @ 20°C[14]
Vapor Density	5.5 (Air = 1)[14]
Flash Point	Not combustible[3][14]

Table 2: Workplace Exposure Limits for Bromine Vapor

Agency	Limit Type	Concentration (ppm)	Concentration (mg/m ³)	Notes
OSHA	PEL (Permissible Exposure Limit)	0.1 ppm[3][7]	-	8-hour Time-Weighted Average (TWA)
NIOSH	REL (Recommended Exposure Limit)	0.1 ppm[3]	-	10-hour TWA
NIOSH	STEL (Short-Term Exposure Limit)	0.3 ppm[3]	-	15-minute limit, not to be exceeded
ACGIH	TLV (Threshold Limit Value)	0.1 ppm[3][7]	0.66 mg/m ³ [22]	8-hour TWA
ACGIH	STEL (Short-Term Exposure Limit)	0.2 ppm[3][7]	2 mg/m ³ [22]	15-minute TWA

Table 3: Material Compatibility with Liquid Bromine

Material	Compatibility Rating	Notes
Metals		
Aluminum, Brass, Bronze, Carbon Steel	NR (Not Recommended)[23]	Reacts violently.[3]
Stainless Steel (304, 316)	NR (Not Recommended)[23]	Corrodes.
Lead	R (Recommended)	Used for linings in storage vessels.[14]
Hastelloy C	R (Recommended)[23]	Good resistance.
Plastics & Elastomers		
Polyethylene	NR (Not Recommended)[6][8]	Attacked by bromine.
Buna-N (Nitrile)	NR (Not Recommended)[23]	Degrades rapidly.
Neoprene	R (Recommended)	Often used for gloves.[9]
Fluorinated Rubber (e.g., Viton®)	R (Recommended)	Good resistance, often used for gloves.[9]
Teflon® (PTFE), Kynar® (PVDF)	R (Recommended)	Excellent resistance.[8]
Other		
Glass, Glass-Lined Steel	R (Recommended)	Excellent corrosion resistance. [14][24]

Experimental Protocols

Protocol 1: Quenching Excess Bromine in a Reaction Mixture

Objective: To safely neutralize unreacted bromine at the end of a synthesis.

Materials:

- Saturated aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$).[\[6\]](#)
- Appropriate reaction vessel and stirring apparatus.
- All necessary PPE.

Procedure:

- Ensure the reaction is performed in a properly functioning chemical fume hood.[\[6\]](#)
- Cool the reaction mixture in an ice bath to control the exothermic quenching reaction.
- While stirring vigorously, slowly add the saturated sodium thiosulfate solution dropwise to the reaction mixture.
- Continue adding the quenching agent until the characteristic red-brown color of bromine disappears completely, indicating full neutralization. The mixture should become colorless.[\[17\]](#)
- Wash any equipment that was in contact with bromine (e.g., syringes, needles) several times with a solvent like dichloromethane (CH_2Cl_2), and then quench these rinses with the sodium thiosulfate solution before disposal.[\[6\]](#)
- Dispose of the neutralized mixture and quenched rinses in the appropriate halogenated waste container.[\[6\]](#)

Protocol 2: Neutralizing a Small Bromine Spill (<100 mL)

Objective: To safely contain, neutralize, and clean up a small spill of liquid bromine.

NOTE: For spills larger than 100 mL or any spill outside of a fume hood, evacuate the area immediately and call emergency responders.[\[6\]](#)[\[25\]](#)

Materials:

- Inert absorbent material (e.g., vermiculite, dry sand, or polypropylene spill pads).[\[6\]](#)[\[9\]](#)[\[26\]](#)
DO NOT use combustible absorbents like sawdust or paper towels.[\[9\]](#)[\[25\]](#)

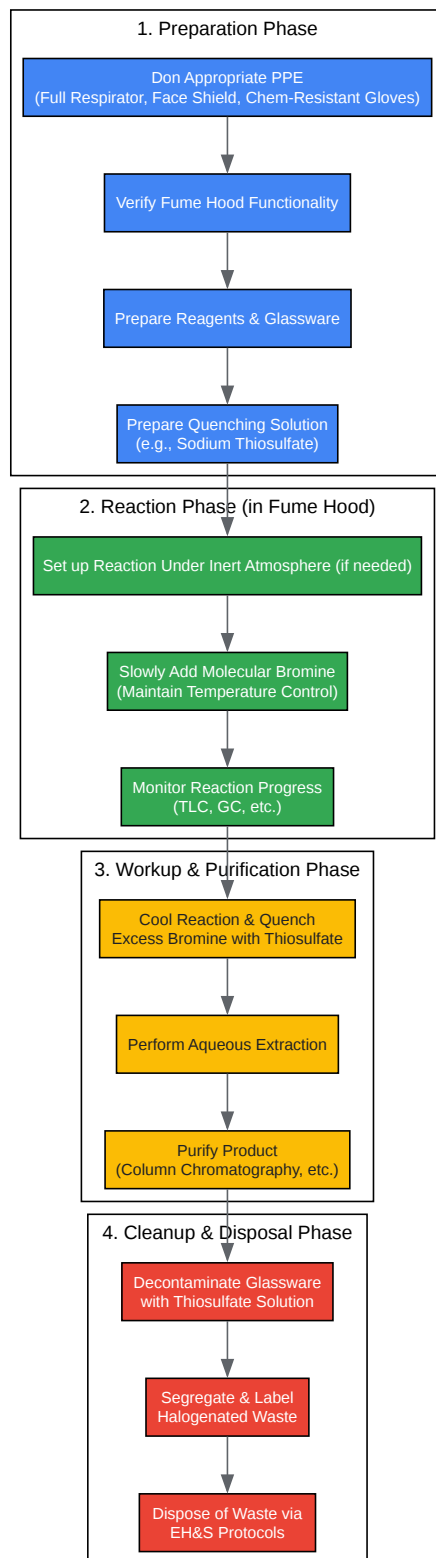
- 10-25% aqueous solution of sodium thiosulfate.[\[25\]](#)[\[26\]](#)
- Plastic scoop and brush.
- Heavy-duty sealable plastic bags for hazardous waste.[\[26\]](#)
- Full PPE, including respiratory protection.

Procedure:

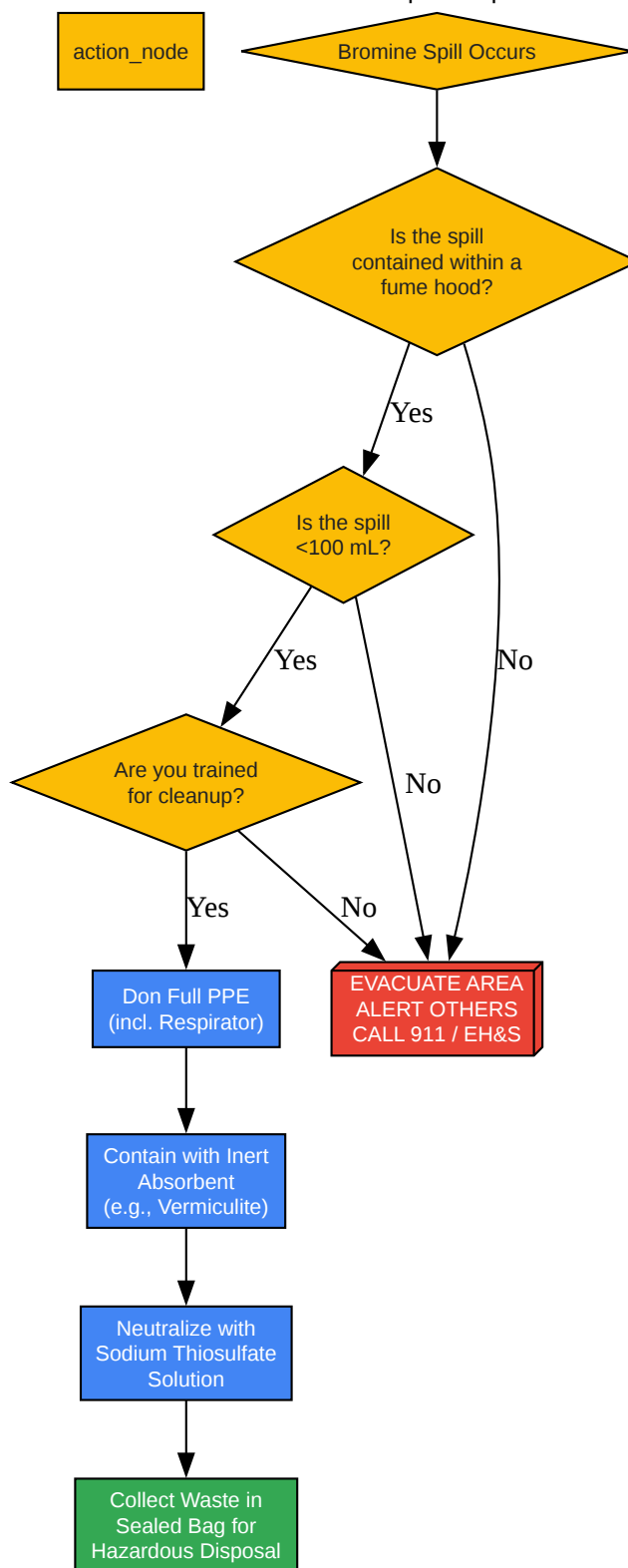
- If the spill is inside a chemical fume hood, keep the sash low.[\[25\]](#)
- Cover the spill with an inert absorbent material, working from the outside in to prevent spreading.[\[25\]](#)[\[26\]](#)
- Once the liquid bromine is absorbed, slowly and carefully pour or spray the sodium thiosulfate solution over the absorbent material to neutralize the remaining residue.[\[25\]](#)[\[26\]](#)
- After the reaction ceases, use a plastic scoop and brush to collect the neutralized absorbent material.
- Place the collected material and all contaminated items (including gloves and pads) into a sealable hazardous waste bag.[\[26\]](#)
- Wipe the spill area again with the sodium thiosulfate solution, followed by soap and water.[\[8\]](#)
[\[25\]](#)
- Seal the waste bag, attach a completed hazardous waste label, and move it to the designated storage area for pickup.[\[26\]](#)

Visualized Workflows and Protocols

General Workflow for Synthesis with Bromine



Decision Tree for Bromine Spill Response





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